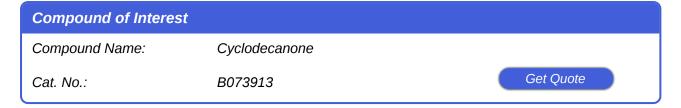


Thermodynamic Properties of Cyclodecanone: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of **cyclodecanone** (C₁₀H₁₈O). The information is compiled from critically evaluated data and established experimental methodologies, offering a valuable resource for professionals in research, development, and pharmaceutical sciences.

Quantitative Thermodynamic Data

The following tables summarize the key thermodynamic properties of **cyclodecanone**. These values are essential for understanding the compound's behavior in various chemical and physical processes, including reaction kinetics, phase transitions, and formulation development.

Table 1: Enthalpic and Entropic Properties of Cyclodecanone



Property	Symbol	Value	Units	Phase	Reference
Standard Molar Enthalpy of Formation	ΔfH°	-363.4 ± 1.8	kJ/mol	Liquid	[1][2]
Standard Molar Enthalpy of Combustion	ΔcH°	-6144.3 ± 1.7	kJ/mol	Liquid	[1][2]
Standard Molar Enthalpy of Vaporization	ΔvapH°	58.37 ± 0.63	kJ/mol	-	[2]
Molar Enthalpy of Fusion	ΔfusH	Not Available	kJ/mol	Solid to Liquid	
Ideal Gas Heat Capacity	Cp,gas	See Cheméo	J/mol·K	Gas	[3]
Standard Gibbs Free Energy of Formation	ΔfG°	See Cheméo	kJ/mol	-	[3]
Entropy	S	See NIST/TRC	J/mol·K	Ideal Gas & Liquid	[4]

Table 2: Physical and Phase Transition Properties of **Cyclodecanone**



Property	Symbol	Value	Units	Conditions	Reference
Melting Point	Tfus	296.0	К	-	[2]
Boiling Point	Tboil	509.2	К	1 atm	[2]
Boiling Point (Reduced Pressure)	Tboilr	379.7	K	1.60 kPa	[5]
Vapor Pressure	Р	See NIST/TRC	kPa	Function of T	[4]
Density	ρ	See NIST/TRC	g/mL	Function of T	[4]

Experimental Protocols

Detailed methodologies for determining the key thermodynamic properties of **cyclodecanone** are outlined below. These protocols are based on established experimental techniques for organic compounds.

Determination of Heat Capacity and Enthalpy of Fusion by Differential Scanning Calorimetry (DSC)

Objective: To measure the heat capacity of solid and liquid **cyclodecanone** and its enthalpy of fusion.

Methodology:

- Sample Preparation: A sample of high-purity **cyclodecanone** (typically 5-10 mg) is accurately weighed into an aluminum DSC pan. The pan is hermetically sealed. An empty, sealed aluminum pan is used as a reference.
- Instrument Setup: A differential scanning calorimeter is calibrated for temperature and enthalpy using high-purity standards (e.g., indium).
- Experimental Run:



- The sample and reference pans are placed in the DSC cell.
- The temperature is initially held at a temperature below the expected melting point (e.g., 273 K) to establish a stable baseline.
- The sample is then heated at a constant rate (e.g., 10 K/min) through its melting point to a temperature above the melting point (e.g., 323 K).
- The differential heat flow to the sample and reference is recorded as a function of temperature.
- Data Analysis:
 - The heat capacity is determined from the heat flow signal in the regions before and after the melting transition.
 - The enthalpy of fusion is calculated by integrating the area of the melting peak.

Determination of Vapor Pressure by the Knudsen Effusion Method

Objective: To determine the vapor pressure of solid **cyclodecanone** at various temperatures.

Methodology:

- Sample Preparation: A small amount of solid **cyclodecanone** is placed in a Knudsen effusion cell, which is a small container with a precisely machined small orifice of known area. The cell is weighed accurately.
- Instrument Setup: The Knudsen cell is placed in a thermostatted-vacuum chamber. The mass loss is monitored in real-time using a high-precision microbalance.
- Experimental Run:
 - The chamber is evacuated to a high vacuum.
 - The Knudsen cell is heated to and maintained at a series of constant temperatures.



 At each temperature, the rate of mass loss due to the effusion of vapor through the orifice is measured.

Data Analysis:

- The vapor pressure (P) at each temperature (T) is calculated using the Knudsen equation:
 P = (dm/dt) * (1/A) * sqrt(2πRT/M) where dm/dt is the rate of mass loss, A is the orifice area, R is the ideal gas constant, and M is the molar mass of cyclodecanone.
- The enthalpy of sublimation can be determined from the slope of a plot of ln(P) versus 1/T (the Clausius-Clapeyron equation).

Determination of Enthalpy of Vaporization by the Transpiration Method

Objective: To measure the enthalpy of vaporization of liquid **cyclodecanone**.

Methodology:

- Sample Preparation: A sample of **cyclodecanone** is placed in a saturator tube, which is packed with an inert material (e.g., glass beads) to increase the surface area for vaporization.
- Instrument Setup: The saturator is placed in a temperature-controlled furnace. A stream of an inert carrier gas (e.g., nitrogen or argon) with a precisely controlled flow rate is passed through the saturator.

Experimental Run:

- The saturator is heated to a desired temperature.
- The carrier gas is passed through the saturator at a known, constant flow rate. The gas becomes saturated with the vapor of cyclodecanone.
- The vapor-saturated gas stream is then passed through a cold trap to condense the cyclodecanone.



• The amount of condensed **cyclodecanone** is determined gravimetrically or by a suitable analytical technique (e.g., gas chromatography).

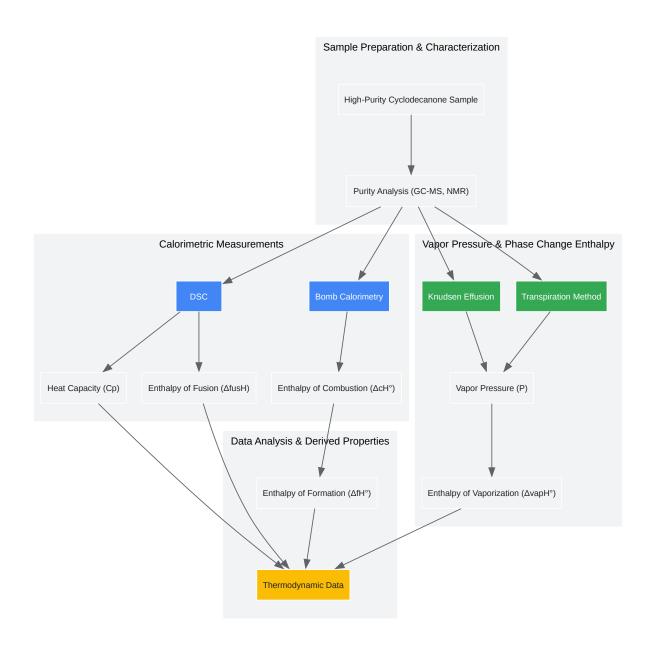
• Data Analysis:

- The partial pressure of cyclodecanone in the saturated gas stream is calculated from the amount of condensed vapor and the total volume of the carrier gas passed through the system.
- By measuring the vapor pressure at different temperatures, the enthalpy of vaporization can be determined using the Clausius-Clapeyron equation.

Visualizations Experimental Workflow

The following diagram illustrates a general workflow for the experimental determination of the thermodynamic properties of **cyclodecanone**.





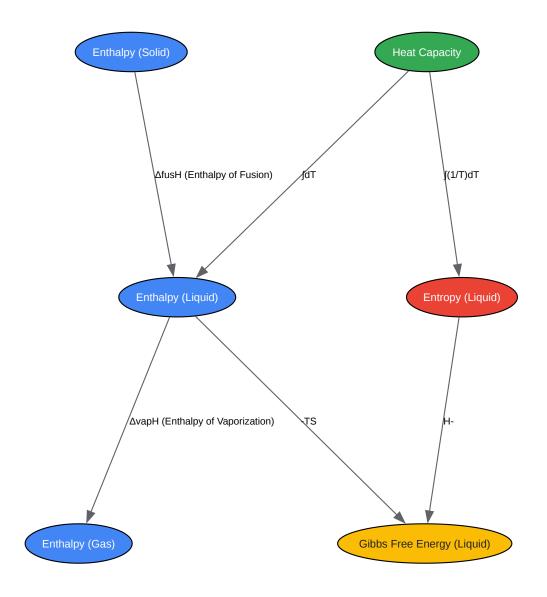
Click to download full resolution via product page

Caption: Experimental workflow for determining thermodynamic properties of cyclodecanone.

Interrelation of Thermodynamic Properties



The following diagram illustrates the logical relationships between key thermodynamic properties of **cyclodecanone**.



Click to download full resolution via product page

Caption: Relationship between key thermodynamic properties of cyclodecanone.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Cyclodecanone [webbook.nist.gov]
- 2. Cyclodecanone [webbook.nist.gov]
- 3. Cyclodecanone (CAS 1502-06-3) Chemical & Physical Properties by Cheméo [chemeo.com]
- 4. WTT- Under Construction Page [wtt-pro.nist.gov]
- 5. chemeo.com [chemeo.com]
- To cite this document: BenchChem. [Thermodynamic Properties of Cyclodecanone: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073913#thermodynamic-properties-of-cyclodecanone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com